

A Comprehensive Technical Guide to 2-Bromo-5-methylbenzaldehyde: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Bromo-5-methylbenzaldehyde

CAS No.: 90221-55-9

Cat. No.: B1279800

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Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides an in-depth analysis of **2-Bromo-5-methylbenzaldehyde**, a pivotal intermediate in modern organic synthesis. The official IUPAC name for this compound is **2-bromo-5-methylbenzaldehyde**[1]. This document delineates its chemical and physical properties, provides a detailed, field-proven synthesis protocol, and explores its versatile reactivity. Emphasis is placed on the compound's bifunctional nature, which makes it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials[2]. This guide is intended for researchers, chemists, and professionals in drug development who require a thorough understanding of this compound's strategic application in complex molecular architecture.

Compound Identification and Physicochemical Properties

A precise understanding of a reagent's properties is fundamental to its effective application in synthesis. **2-Bromo-5-methylbenzaldehyde** is a substituted aromatic aldehyde whose utility is derived from the specific arrangement of its functional groups.

Systematic Name (IUPAC): **2-bromo-5-methylbenzaldehyde**^[1] Common Synonyms: 6-Bromo-m-tolualdehyde^[1] CAS Number: 90221-55-9^{[1][3][4]} Molecular Formula: C₈H₇BrO^[1] Molecular Weight: 199.04 g/mol ^[1]

The key physicochemical properties of **2-Bromo-5-methylbenzaldehyde** are summarized in the table below for quick reference. These parameters are critical for determining appropriate reaction solvents, purification methods, and storage conditions.

Property	Value	Source
Appearance	White to light yellow solid or crystal	^[4]
Purity	>98.0% (GC)	^[4]
Melting Point	41.0 to 45.0 °C	^[4]
InChI Key	UWGFRLQHWDMILE-UHFFFAOYSA-N	^[1]
SMILES	<chem>CC1=CC(=C(C=C1)Br)C=O</chem>	^[1]
Storage	Room temperature, under inert atmosphere	^[4]

Synthesis Protocol: A Validated Approach

The synthesis of substituted benzaldehydes often requires strategic functional group manipulations. While multiple pathways exist, a reliable and widely applicable method for preparing halo-benzaldehydes involves the diazotization of a corresponding aniline, followed by a formaldoxime-based reaction, a variant of the Sandmeyer reaction. This approach offers good yields and is adaptable for various substituted anilines^[5].

Rationale for the Synthetic Route

The chosen pathway begins with 2-Bromo-5-methylaniline. The core of this synthesis rests on two classical transformations:

- **Diazotization:** The primary amine ($-NH_2$) is converted into a diazonium salt ($-N_2^+Cl^-$). This is a crucial step as the diazonium group is an excellent leaving group (N_2 gas), facilitating its replacement. The reaction is conducted at low temperatures ($0-5\text{ }^\circ\text{C}$) to prevent the unstable diazonium salt from decomposing.
- **Beech Reaction:** The diazonium salt is then reacted with formaldoxime in the presence of a copper(II) sulfate catalyst. This introduces the aldehyde functionality at the position of the former amine group, yielding the target compound[5]. Exact neutralization is key to minimizing unwanted side reactions like azo coupling[5].

Experimental Workflow

Below is a detailed, step-by-step protocol for the laboratory-scale synthesis of **2-Bromo-5-methylbenzaldehyde**.

Step A: Preparation of Aqueous Formaldoxime

- In a well-ventilated fume hood, prepare a solution of hydroxylamine hydrochloride (35 g, 0.5 mol) in water (100 ml).
- Add a solution of 37% aqueous formaldehyde (41 ml, 0.5 mol) to the hydroxylamine solution.
- Cool the mixture in an ice bath and neutralize by the slow addition of a saturated sodium carbonate solution until the pH is approximately 7.0.

Step B: Diazotization of 2-Bromo-5-methylaniline

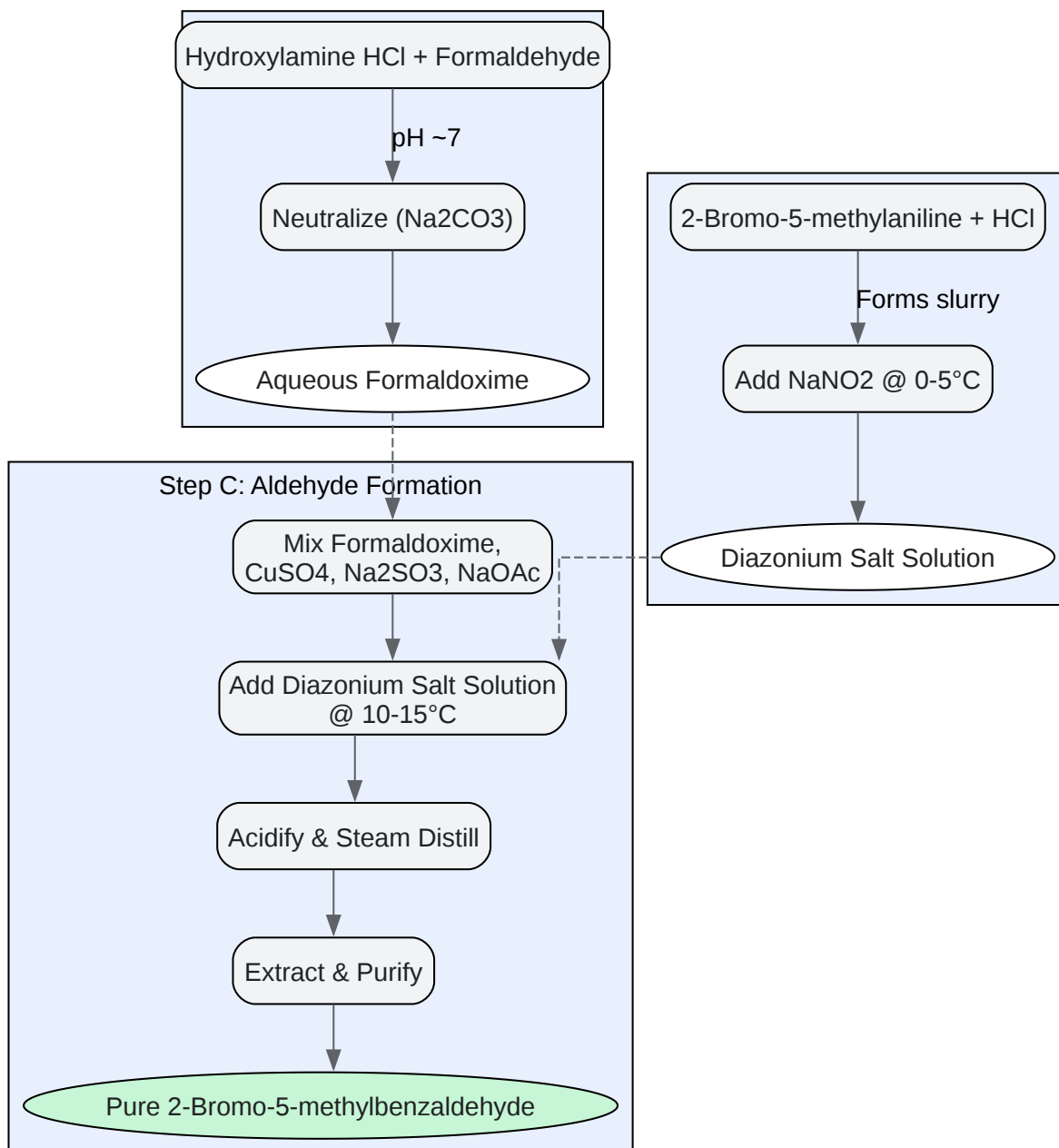
- In a 1-liter three-necked flask equipped with a mechanical stirrer, add 2-Bromo-5-methylaniline (46.5 g, 0.25 mol).
- Add water (50 ml) followed by the slow addition of concentrated hydrochloric acid (57 ml).
- Cool the resulting slurry to $0-5\text{ }^\circ\text{C}$ using an ice-salt bath.

- While maintaining the temperature below 5 °C, add a solution of sodium nitrite (17.5 g, 0.25 mol) in water (25 ml) dropwise. Stir vigorously for 30 minutes after the addition is complete. The resulting clear solution is the diazonium salt.

Step C: Synthesis of **2-Bromo-5-methylbenzaldehyde**

- In a separate 3-liter flask, place the prepared formaldoxime solution (from Step A).
- Add hydrated copper(II) sulfate (6.5 g) and sodium sulfite (1.0 g) to the formaldoxime solution.
- Add a solution of hydrated sodium acetate (160 g) in water (180 ml). Maintain the temperature at 10–15 °C.
- Slowly add the cold diazonium salt solution (from Step B) to the vigorously stirred formaldoxime-copper mixture.
- After the addition is complete, stir the mixture for an additional 2 hours at room temperature.
- Acidify the mixture with concentrated sulfuric acid and steam distill to isolate the crude product.
- Extract the distillate with ether, wash the ethereal layer with saturated sodium chloride solution, and dry over anhydrous sodium sulfate[5].
- Evaporate the ether and purify the residue by vacuum distillation to yield **2-Bromo-5-methylbenzaldehyde**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Bromo-5-methylbenzaldehyde**.

Chemical Reactivity and Strategic Applications

The synthetic value of **2-Bromo-5-methylbenzaldehyde** lies in its bifunctional nature. The aldehyde and bromo substituents offer orthogonal reactivity, allowing for sequential and controlled modifications to the molecule[2].

Reactions of the Aldehyde Group

The aldehyde group (-CHO) is a highly reactive electrophilic center. It readily participates in a wide array of classical organic transformations:

- **Nucleophilic Addition:** Serves as an electrophile for Grignard reagents and organolithiums to form secondary alcohols.
- **Wittig Reaction:** Reacts with phosphorus ylides to form alkenes.
- **Reductive Amination:** Undergoes reaction with amines in the presence of a reducing agent to form secondary or tertiary amines.
- **Condensation Reactions:** Participates in aldol and Knoevenagel condensations to form α,β -unsaturated systems.

Reactions of the Bromo Group

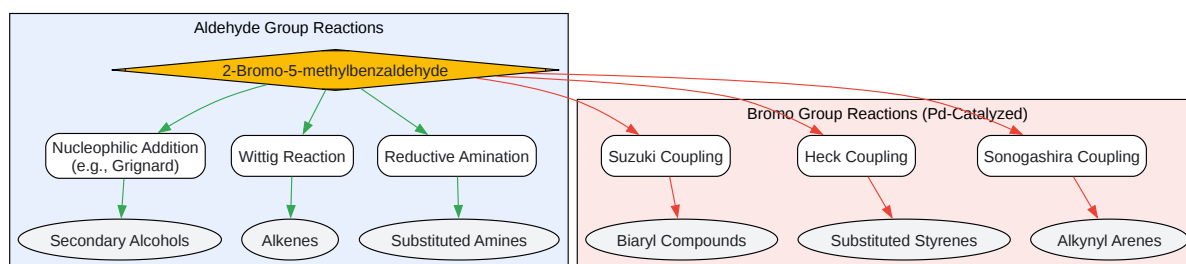
The bromine atom on the aromatic ring provides a handle for modern palladium-catalyzed cross-coupling reactions, which are cornerstones of pharmaceutical synthesis. This enables the formation of carbon-carbon and carbon-heteroatom bonds with high precision[2].

- **Suzuki Coupling:** Reacts with boronic acids to form biaryl compounds.
- **Heck Coupling:** Couples with alkenes to form substituted styrenes.
- **Sonogashira Coupling:** Reacts with terminal alkynes to introduce alkynyl moieties.
- **Buchwald-Hartwig Amination:** Forms C-N bonds by reacting with amines.

Applications in Drug Development and Materials Science

This dual reactivity makes **2-Bromo-5-methylbenzaldehyde** an indispensable building block for constructing complex molecular scaffolds found in many active pharmaceutical ingredients (APIs)[2]. Researchers can first elaborate the aldehyde group and then use the bromo-substitution for a late-stage diversification via cross-coupling, or vice-versa. Beyond pharmaceuticals, it is also used in the synthesis of agrochemicals, specialty polymers, and organic electronic materials where precise molecular architecture is required[2].

Diagram of Synthetic Utility



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Caption: Orthogonal reactivity of **2-Bromo-5-methylbenzaldehyde**.

Safety and Handling

As with any reactive chemical, proper handling of **2-Bromo-5-methylbenzaldehyde** is essential. It is classified as an irritant and is harmful if swallowed or in contact with skin[1].

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity & Irritation	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed[1]H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]H332: Harmful if inhaled[1]H335: May cause respiratory irritation

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the full Safety Data Sheet (SDS) from the supplier before handling this compound.

Spectroscopic Characterization (Expected)

Structural elucidation via Nuclear Magnetic Resonance (NMR) spectroscopy is a standard validation step. While a specific spectrum for this compound is not provided in the search results, an experienced chemist can predict the key features based on its structure and data from analogous compounds[6].

¹H NMR Spectroscopy:

- Aldehyde Proton (-CHO): A singlet is expected in the highly deshielded region, typically around δ 9.5-10.5 ppm.
- Aromatic Protons: Three protons on the aromatic ring will appear as multiplets (likely doublets and a doublet of doublets) in the δ 7.0-8.0 ppm range. Their specific splitting patterns and chemical shifts will be influenced by the bromo, methyl, and aldehyde groups.
- Methyl Protons (-CH₃): A sharp singlet corresponding to the three methyl protons will be observed in the upfield region, typically around δ 2.3-2.5 ppm.

¹³C NMR Spectroscopy:

- Carbonyl Carbon (-CHO): The aldehyde carbon will be highly deshielded, appearing as a singlet around δ 185-195 ppm.
- Aromatic Carbons: Six distinct signals are expected in the δ 120-150 ppm region. The carbon attached to the bromine (C-Br) will be shifted upfield relative to the others due to the heavy atom effect, while the carbon attached to the aldehyde (C-CHO) will be downfield.
- Methyl Carbon (-CH₃): A single peak in the upfield region, typically around δ 20-25 ppm.

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